

# An In-depth Technical Guide to Methyl 2-(2-aminophenyl)acetate

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## Compound of Interest

Compound Name: Methyl 2-(2-aminophenyl)acetate

Cat. No.: B1310229

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 2-(2-aminophenyl)acetate**, a key organic intermediate. It covers its chemical and physical properties, safety information, and detailed experimental protocols for its synthesis. This document is intended for use by professionals in research and drug development.

## Chemical and Physical Properties

**Methyl 2-(2-aminophenyl)acetate** is an aromatic compound containing both an amine and a methyl ester functional group. These features make it a versatile building block in organic synthesis, particularly in the preparation of various pharmaceutical compounds and other complex molecules.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Methyl 2-(2-aminophenyl)acetate**

Property	Value	Source(s)
CAS Number	35613-44-6	[2]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>2</sub>	[2]
Molecular Weight	165.19 g/mol	[2]
Physical Form	Liquid or solid	Sigma-Aldrich
Boiling Point (Predicted)	277.5 ± 15.0 °C	ChemBK
Density (Predicted)	1.143 ± 0.06 g/cm <sup>3</sup>	ChemBK
pKa (Predicted)	3.39 ± 0.10	ChemBK
Storage Temperature	Inert atmosphere, store in freezer, under -20°C	Sigma-Aldrich

## Safety Data Sheet (SDS) Information

A complete Safety Data Sheet with comprehensive toxicological and ecological data for **Methyl 2-(2-aminophenyl)acetate** is not readily available in the public domain. The information below is compiled from various chemical suppliers.

## Hazard Identification

Signal Word: Warning

GHS Pictogram:

- GHS07 (Exclamation Mark)

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash hands thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.[3]
- P302+P352: IF ON SKIN: Wash with plenty of water and soap.[3]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

## Handling and Storage

- Handling: Handle in a well-ventilated place.[5] Keep the container tightly closed.[5] Avoid contact with skin, eyes, and clothing.[5] Ground/bond container and receiving equipment to prevent static discharge.[5] Use explosion-proof electrical/ventilating/lighting equipment.[5] Use only non-sparking tools.[5]
- Storage: Store in a cool, well-ventilated place.[5] Store locked up.[5] Keep away from heat, sparks, open flames, and other ignition sources.[5]

## First-Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[3]

- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water.[3]  
Wash with plenty of water and soap.[3]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.[4]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Table 2: Summary of Safety Information

Category	Information
GHS Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302, H315, H319, H335
Precautionary Statements	P261, P264, P270, P271, P280, P301+P310, P302+P352, P304+P340, P305+P351+P338

## Experimental Protocols

**Methyl 2-(2-aminophenyl)acetate** is a valuable intermediate in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).[6]

### Synthesis of Methyl 2-(2-aminophenyl)acetate

A common method for the synthesis of **Methyl 2-(2-aminophenyl)acetate** is the catalytic hydrogenation of Methyl 2-(2-nitrophenyl)acetate.

Materials:

- Methyl 2-(2-nitrophenyl)acetate
- Methanol (MeOH)
- 10% Palladium on carbon (Pd/C)

- Hydrogen gas (H<sub>2</sub>)
- Inert gas (e.g., Nitrogen or Argon)
- Filtration apparatus (e.g., Celite® pad)
- Rotary evaporator

Procedure:

- In a reaction vessel suitable for hydrogenation, dissolve Methyl 2-(2-nitrophenyl)acetate (1.0 equivalent) in methanol.
- Carefully add 10% Palladium on carbon (typically 5-10 mol%) to the solution.
- Seal the reaction vessel and purge with an inert gas.
- Introduce hydrogen gas into the vessel (this can be done using a hydrogen balloon or a pressurized hydrogenation system).
- Stir the reaction mixture vigorously at room temperature under a hydrogen atmosphere.
- Monitor the reaction progress by a suitable technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC), until the starting material is consumed.
- Once the reaction is complete, carefully purge the reaction vessel with an inert gas to remove excess hydrogen.
- Filter the reaction mixture through a pad of Celite® to remove the palladium catalyst.
- Wash the filter cake with a small amount of methanol to ensure complete recovery of the product.
- Combine the filtrate and the washings, and concentrate under reduced pressure using a rotary evaporator to remove the methanol.

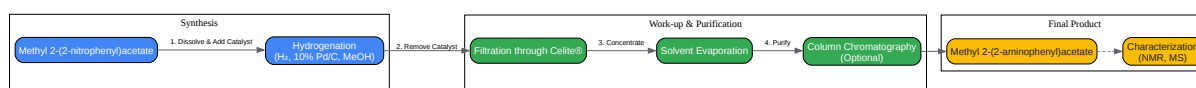
- The resulting residue is the crude **Methyl 2-(2-aminophenyl)acetate**, which can be further purified if necessary.

Purification (Optional):

- Further purification can be achieved by column chromatography on silica gel, typically using a solvent system such as a mixture of ethyl acetate and hexanes.

Characterization:

- The structure and purity of the final product should be confirmed by analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).



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Caption: Synthesis workflow for **Methyl 2-(2-aminophenyl)acetate**.

## Biological Activity and Applications

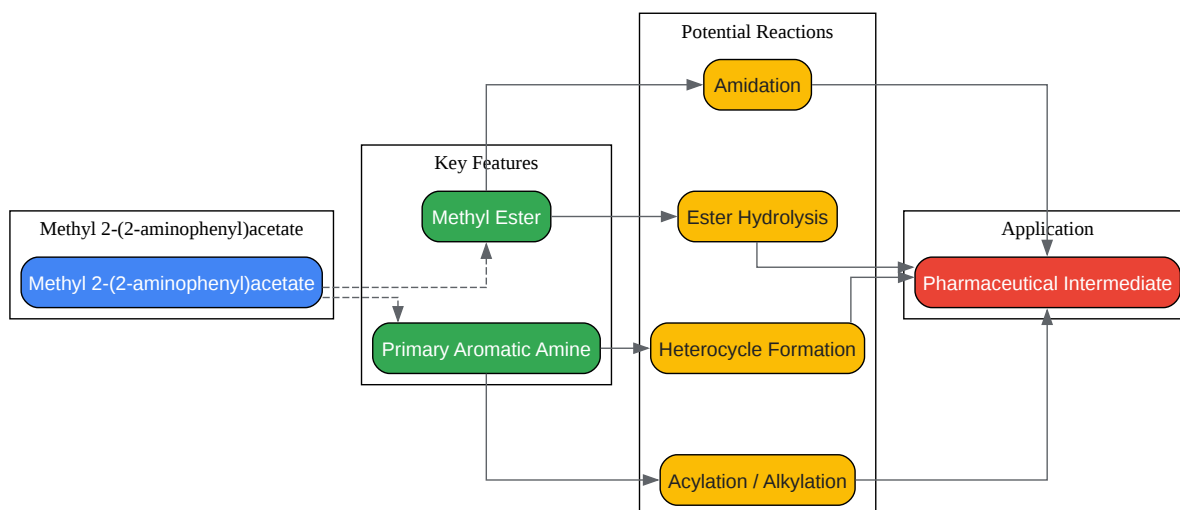
While often cited for its potential antiviral and antitumor properties, specific studies detailing the mechanism of action or signaling pathways of **Methyl 2-(2-aminophenyl)acetate** are not extensively available in the public literature. Its primary role appears to be as a crucial intermediate in the synthesis of more complex, biologically active molecules.

Derivatives of structurally similar compounds, such as 2-(4-aminophenyl)benzothiazoles, have been investigated for their anticancer activities.[7] For instance, some of these derivatives have been shown to have considerable anticancer activity against various cancer cell lines.[7] Other studies on aminophenol derivatives have explored their antiviral properties.[1] However, it is

important to note that these studies do not directly investigate **Methyl 2-(2-aminophenyl)acetate** itself.

The presence of a primary aromatic amine and a methyl ester makes this compound a versatile scaffold for creating libraries of compounds for drug discovery. The amine can be readily acylated, alkylated, or used in the formation of heterocycles, while the ester can be hydrolyzed to the corresponding carboxylic acid or converted to an amide.

Given the lack of specific data on its biological signaling pathways, a diagrammatic representation is not provided to avoid speculation. Researchers are encouraged to use this compound as a starting material for the synthesis of novel derivatives and to perform biological evaluations to explore its potential therapeutic applications.



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Caption: Reactivity and role of **Methyl 2-(2-aminophenyl)acetate**.

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